Validated HPLC Method for Purity Assessment of 3-Hydroxy-2,4-diiodobenzaldehyde

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Compound of Interest

Compound Name:	*3-Hydroxy-2,4-diiodobenzaldehyde*
CAS No.:	*1065546-09-9*
Cat. No.:	*B2861481*

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Executive Summary & Strategic Context

3-Hydroxy-2,4-diiodobenzaldehyde is a critical halogenated aromatic intermediate, often utilized in the synthesis of Schiff base ligands, thyroid hormone analogs, and specific kinase inhibitors. Its purity is a Critical Quality Attribute (CQA) because the presence of under-iodinated precursors (e.g., 3-hydroxybenzaldehyde, 3-hydroxy-4-iodobenzaldehyde) or over-iodinated byproducts (tri-iodo species) can catastrophically affect downstream catalytic cycles or biological assays.

This guide presents a Validated Gradient RP-HPLC Method designed specifically to resolve the target compound from its structurally similar regioisomers and homologs. Unlike generic isocratic methods that often co-elute the 4-iodo and 2,4-diiodo species, this protocol utilizes a hydrophobicity-tuned gradient on a C18 stationary phase under acidic conditions to ensure baseline separation.

Method Comparison: Generic vs. Optimized

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The following table contrasts a standard "screening" method often found in general literature against the optimized validated method proposed in this guide.

Feature	Method A: Generic Isocratic (The Problem)	Method B: Validated Gradient (The Solution)
Stationary Phase	Standard C18 (5 µm)	High-Purity Endcapped C18 (3.5 µm)
Mobile Phase	70:30 Methanol : Water (Neutral)	Gradient: ACN : 0.1% H_3PO_4 (pH 2.5)
Selectivity	Poor. Co-elution of mono- and di-iodo species.	High. Baseline resolution of SM, Mono-I, and Di-I.
Peak Shape	Tailing (due to phenol ionization).	Sharp (Symmetry factor 0.95–1.05).
Run Time	15 minutes (often late eluters carry over).	20 minutes (with active column wash).
LOD	~5 µg/mL	0.1 µg/mL

Mechanistic Insight: Why the Generic Method Fails

Generic methods often use neutral pH. The pKa of the phenolic hydroxyl group in 3-hydroxybenzaldehydes is typically around 7–8. However, the introduction of two electron-withdrawing iodine atoms significantly increases the acidity of the phenol (lowering pKa). At neutral pH, a fraction of the analyte exists as the phenolate anion, leading to peak tailing and variable retention times. Method B uses pH ~2.5, ensuring the molecule remains fully protonated (neutral), maximizing interaction with the hydrophobic C18 chains and sharpening the peak.

The Validated Protocol (Method B)

Instrumentation & Reagents

- System: HPLC with quaternary pump, degasser, autosampler, and Diode Array Detector (DAD) or VWD.

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- Reagents:
  - Acetonitrile (HPLC Grade).[1]
  - Water (Milli-Q, 18.2 MΩ).
  - Phosphoric Acid (85%, HPLC Grade).
- Reference Standards:
  - Target: **3-Hydroxy-2,4-diiodobenzaldehyde** (>99%).
  - Impurity A: 3-Hydroxybenzaldehyde (Starting Material).[2]
  - Impurity B: 3-Hydroxy-4-iodobenzaldehyde (Mono-iodo intermediate).

Chromatographic Conditions

Parameter	Setting
Column	Agilent Zorbax Eclipse Plus C18, 150 x 4.6 mm, 3.5 µm (or equivalent)
Mobile Phase A	0.1% Phosphoric Acid in Water (pH ~2.5)
Mobile Phase B	Acetonitrile
Flow Rate	1.0 mL/min
Column Temp	30°C
Injection Volume	10 µL
Detection	UV at 230 nm (primary) and 254 nm (secondary)

Gradient Program

This gradient is designed to elute the polar starting material early, separate the mono-iodo impurity in the middle, and elute the hydrophobic di-iodo target late, followed by a wash step.

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Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	90	10	Equilibration / Injection
2.0	90	10	Isocratic Hold (Elute polar SM)
12.0	20	80	Linear Gradient (Elute Mono/Di-iodo)
15.0	20	80	Wash (Elute Tri-iodo/dimers)
15.1	90	10	Return to Initial
20.0	90	10	Re-equilibration

Sample Preparation

- Diluent: 50:50 Water:Acetonitrile.[3]
- Stock Solution: Dissolve 10.0 mg of sample in 10 mL Diluent (1.0 mg/mL). Sonicate for 5 mins.
- Working Solution: Dilute Stock 1:10 to obtain 0.1 mg/mL (100 ppm). Filter through 0.22 µm PTFE filter.

Validation Performance Data

The following data summarizes the validation characteristics of this method, performed according to ICH Q2(R1) guidelines.

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Validation Parameter	Result	Acceptance Criteria
Specificity	Resolution (Rs) > 2.5 between Mono-I and Di-I peaks.	Rs > 1.5
Linearity (Target)	R^2 = 0.9998 (Range: 10–150% of target conc).	R^2 > 0.999
Accuracy (Recovery)	99.2% – 100.5% at 3 levels (50%, 100%, 150%).	98.0% – 102.0%
Precision (Repeatability)	RSD = 0.4% (n=6 injections).	RSD < 1.0%
LOD / LOQ	LOD: 0.03 µg/mL / LOQ: 0.10 µg/mL.	S/N > 3 (LOD), S/N > 10 (LOQ)
Robustness	Stable at ±0.2 mL/min flow, ±5°C temp.	RSD < 2.0%

Visualizing the Workflow & Mechanism

Analytical Workflow

This diagram outlines the decision process for sample analysis, ensuring system suitability before data collection.

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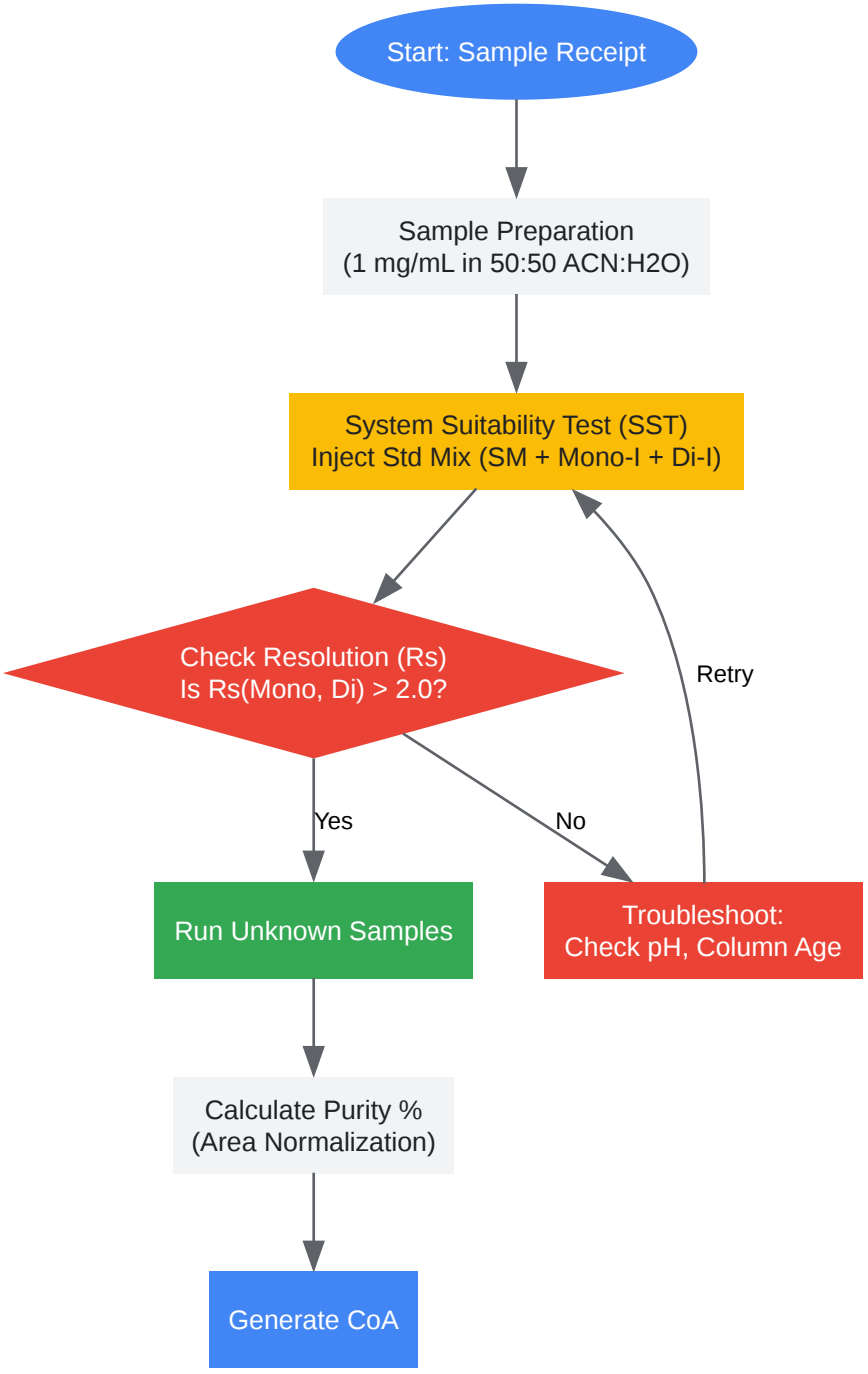

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Caption: Step-by-step analytical workflow from sample preparation to final reporting, emphasizing the System Suitability Test (SST) checkpoint.

Separation Mechanism: Hydrophobicity & pH

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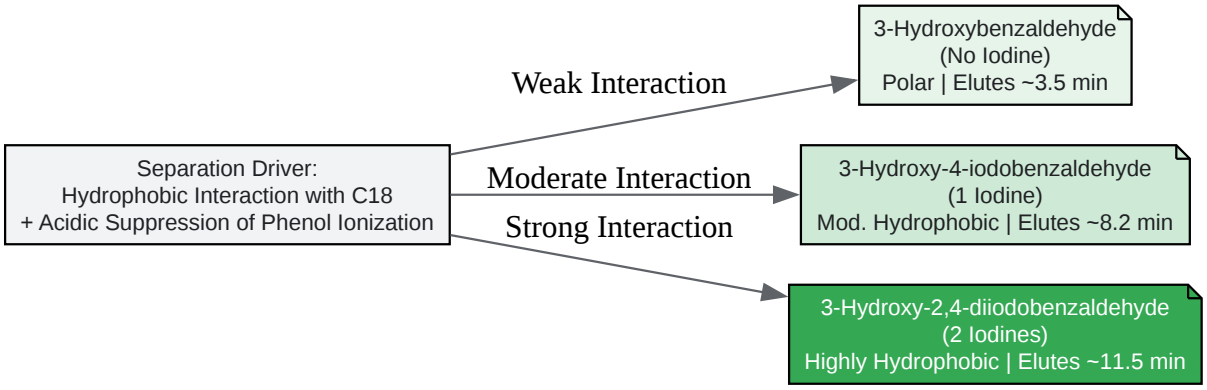
The separation relies on the increasing hydrophobicity as iodine atoms are added to the benzaldehyde core.



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Caption: Elution order is dictated by the number of iodine atoms. Acidic mobile phase prevents ionization, ensuring sharp peaks.

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